Application Notes: Advanced Mass Spectrometry Techniques for the Detection of Krypton-78

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest	
Compound Name:	*Krypton-78*
CAS No.:	*33580-79-9*
Cat. No.:	*B8821159*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Introduction

Krypton-78 (^{78}Kr) is a rare, stable isotope of krypton with a natural abundance of approximately 0.355%.[1] While not radioactive, the precise measurement of ^{78}Kr and its ratios to other krypton isotopes is crucial in various scientific fields. In geochemistry and geochronology, these ratios can provide insights into the origins and history of terrestrial and extraterrestrial materials. In the context of dark matter research, understanding the isotopic composition of krypton is essential as other krypton isotopes, such as ^{85}Kr, are significant background sources in detectors.[2][3][4] Furthermore, the unique properties of noble gases make them valuable tracers in environmental science and potentially in specialized applications within drug development, such as in vivo gas analysis or novel diagnostic tools.

The primary challenge in the analysis of ^{78}Kr lies in its low abundance and the presence of other, more abundant, krypton isotopes. This necessitates highly sensitive and selective analytical techniques. This document outlines the leading mass spectrometry-based methods

© 2026 BenchChem. All rights reserved.

for the detection and quantification of ^{78}Kr: Atom Trap Trace Analysis (ATTA), Resonance Ionization Mass Spectrometry (RIMS), and Accelerator Mass Spectrometry (AMS).

Mass Spectrometry Techniques for ^{78}Kr Detection

Atom Trap Trace Analysis (ATTA)

ATTA is a laser-based atom counting technique renowned for its exceptional selectivity and sensitivity, capable of detecting isotopes at the parts-per-trillion level or even lower.[2][5][6] The method involves laser cooling and trapping of neutral atoms. Specifically for krypton, atoms are excited to a metastable state and then introduced into a magneto-optical trap (MOT).[7][8][9] The laser frequencies are tuned to be resonant only with the specific isotope of interest, in this case, ^{78}Kr. Once trapped, the atoms fluoresce, and this fluorescence is detected by a sensitive camera or a photomultiplier tube, allowing for the counting of individual atoms.[9][10] A key advantage of ATTA is its immunity to isobaric and isotopic interferences, as the laser trapping process is highly isotope-specific.[5]

Resonance Ionization Mass Spectrometry (RIMS)

RIMS combines resonance ionization spectroscopy with mass spectrometry to achieve high sensitivity and selectivity.[6] In this technique, multiple lasers are tuned to specific wavelengths to stepwise excite and ionize atoms of the target element.[6][11] For krypton, a specific scheme of laser wavelengths is used to selectively ionize krypton atoms.[12] The resulting ions are then guided into a mass spectrometer, which separates them based on their mass-to-charge ratio, allowing for the specific detection of ^{78}Kr ions.[13][14] RIMS is particularly powerful for analyzing small samples and for applications requiring high isotopic resolution.[6][15]

Accelerator Mass Spectrometry (AMS)

AMS is a highly sensitive technique for measuring rare isotopes by accelerating ions to high energies.[16][17] The process begins with the generation of negative ions from the sample. These ions are then accelerated in a tandem accelerator, where they pass through a "stripper" (a thin foil or gas) that removes several electrons, converting them into positive ions and breaking up molecular isobars.[16][18] The high-energy positive ions are then analyzed by a series of magnets and detectors that separate them by mass, energy, and charge, allowing for the unambiguous identification and counting of rare isotopes.[16][17] While commonly used for

© 2026 BenchChem. All rights reserved.

radioisotopes like ^{14}C, AMS can be adapted for the analysis of stable isotopes, including ^{78}Kr, especially when extremely high sensitivity is required.

Quantitative Data Summary

Parameter	Atom Trap Trace Analysis (ATTA)	Resonance Ionization Mass Spectrometry (RIMS)	Accelerator Mass Spectrometry (AMS)	Static Vacuum Mass Spectrometry
Detection Limit	Single atom counting[9]	~700 atoms of ^{84}Kr[12]	Isotope ratios of 10^{-12} to 10^{-16}[19]	10^{-14} L/L for natural Kr
Selectivity	Extremely high (free of isobaric interference)[5]	High (minimal matrix interference)[6]	Very high (removes molecular isobars)[16][17]	Dependent on mass resolution
Sample Size	5-10 µL STP of krypton gas[20][21]	Milligram-sized solid samples[11]	Milligram-sized samples[22]	Variable, dependent on concentration
Precision	~1% for major isotope ratios[11] (RIMS data, ATTA precision is similar)	~1% for major isotope ratios[11]	High precision for isotope ratios[16]	~8% uncertainty[3]
State of Matter	Gas	Gas/Solid	Solid (typically)	Gas

Experimental Protocols

Protocol 1: ^{78}Kr Detection using Atom Trap Trace Analysis (ATTA)

1. Sample Collection and Preparation:

- Gas Extraction: For water or ice samples, dissolved gases are extracted using a degassing system.[7] This typically involves either vacuum extraction or a membrane-based gas extraction method.
- Krypton Purification: The extracted gas mixture is processed to isolate krypton. This is a multi-step process involving:
  - Cryogenic trapping to separate noble gases from other components.
  - Gas chromatography to separate krypton from other noble gases like argon.[7][23]
  - Use of chemical getters to remove any remaining reactive gases.

2. ATTA System Setup and Operation:

- Metastable State Excitation: The purified krypton gas is introduced into the ATTA system. The krypton atoms are excited to a metastable state, typically using a radio-frequency plasma discharge.[2][9]
- Laser Cooling and Trapping: A beam of metastable krypton atoms is directed into a magneto-optical trap (MOT). The atoms are slowed and trapped using precisely tuned laser beams.[2] The laser frequency is locked to a specific atomic transition of ^{78}Kr.
- Atom Counting: Trapped ^{78}Kr atoms absorb and re-emit photons from the trapping lasers, producing fluorescence. This fluorescence is collected and imaged onto a sensitive detector (e.g., a CCD camera or photomultiplier tube).[9] Individual atoms appear as bright spots and are counted.

3. Data Analysis:

- The number of detected ^{78}Kr atoms is normalized to the total amount of krypton in the sample to determine the isotopic abundance. The abundance of a stable isotope like ^{83}Kr is often measured as a reference.[24]

Protocol 2: ^{78}Kr Detection using Resonance Ionization Mass Spectrometry (RIMS)

© 2026 BenchChem. All rights reserved.

1. Sample Preparation:

- Solid Samples: For solid samples, such as meteorites, the sample is placed in a high-vacuum chamber.[11]
- Gas Extraction: The krypton gas is extracted from the solid matrix by laser heating.[11]
- Gas Concentration: The released krypton atoms are cryogenically concentrated on a cold spot within the ion source of the mass spectrometer.[11]

2. RIMS Analysis:

- Laser Ionization: The concentrated krypton atoms are released from the cold spot by a laser pulse. A sequence of precisely tuned laser pulses is then used to selectively ionize the krypton atoms. For krypton, a common scheme involves a three-photon process.[12]
- Mass Spectrometry: The photo-ionized ^{78}Kr ions are accelerated and guided into a time-of-flight (TOF) mass spectrometer. The ions are separated based on their mass-to-charge ratio.
- Ion Detection: The ^{78}Kr ions are detected by an ion detector, and the signal is recorded.

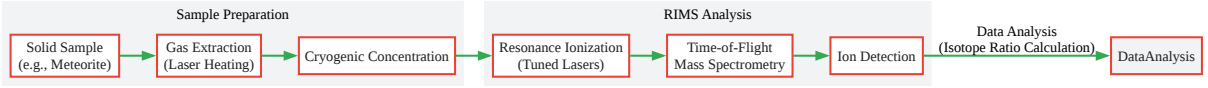
3. Data Analysis:

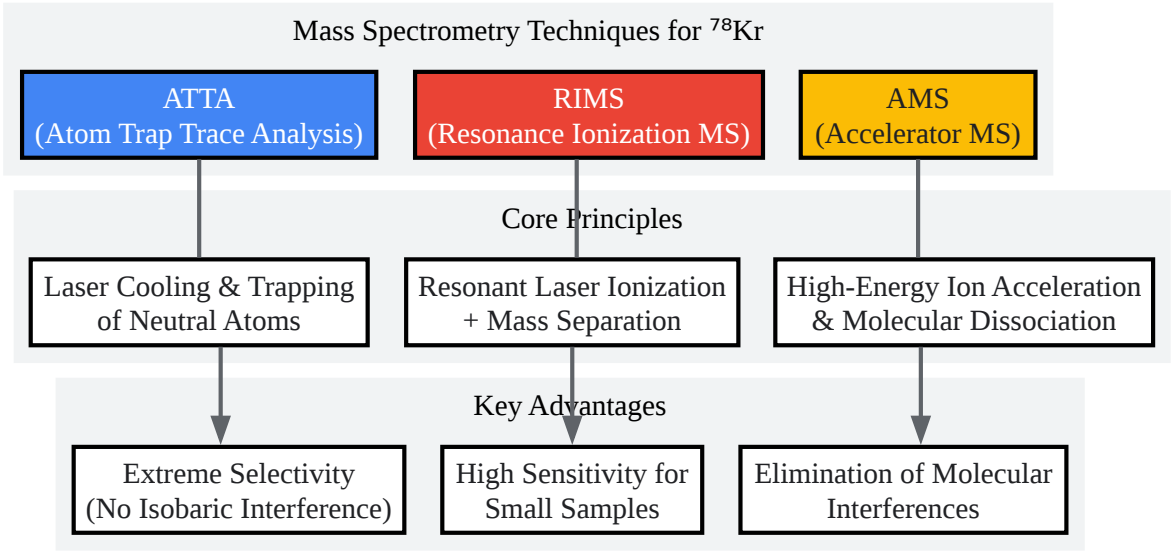
- The intensity of the ^{78}Kr signal is compared to that of other krypton isotopes to determine the isotopic ratios. Calibration with a standard of known isotopic composition is performed to correct for mass discrimination effects.[11]

Visualizations

© 2026 BenchChem. All rights reserved.







Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

© 2026 BenchChem. All rights reserved.

References

- 1. Krypton-78 - isotopic data and properties [chemlin.org]
- 2. An atom trap trace analysis system for measuring krypton contamination in xenon dark matter detectors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Determination of ultra-trace level krypton concentration in high-purity nitrogen using a static vacuum mass spectrometer - Journal of Analytical Atomic Spectrometry (RSC Publishing) [pubs.rsc.org]
- 4. arxiv.org [arxiv.org]
- 5. 2024 Goldschmidt Conference [conf.goldschmidt.info]
- 6. RIMS - Resonance Ionization Mass Spectrometry | Materials Characterization Services [mat-cs.com]
- 7. Primer on Atom Trap Trace Analysis 85Kr 39Ar 81Kr Dating [atta.ustc.edu.cn]
- 8. inis.iaea.org [inis.iaea.org]
- 9. Atomic trap trace analysis - Wikipedia [en.wikipedia.org]
- 10. Radiokrypton dating [atta.ustc.edu.cn]
- 11. lpi.usra.edu [lpi.usra.edu]
- 12. hou.usra.edu [hou.usra.edu]
- 13. Khan Academy [khanacademy.org]
- 14. youtube.com [youtube.com]
- 15. research.manchester.ac.uk [research.manchester.ac.uk]
- 16. What is AMS? | Center for Accelerator Mass Spectrometry [cams.llnl.gov]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. pelletron.com [pelletron.com]
- 19. tandfonline.com [tandfonline.com]
- 20. researchgate.net [researchgate.net]
- 21. Item - An atom counter for measuring Kr-81 and Kr-85 in environmental samples - University of Illinois Chicago - Figshare [indigo.uic.edu]
- 22. Accelerator mass spectrometry-enabled studies: current status and future prospects - PMC [pmc.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 23. www-pub.iaea.org [www-pub.iaea.org]
- 24. pnas.org [pnas.org]
- To cite this document: BenchChem. [Application Notes: Advanced Mass Spectrometry Techniques for the Detection of Krypton-78]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8821159/docs#application-notes-advanced-mass-spectrometry-techniques-for-the-detection-of-krypton-78]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.